

# Escaline hydrochloride physical and chemical properties

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## Compound of Interest

Compound Name: Escaline

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An In-depth Technical Guide to **Escaline** Hydrochloride: Physical and Chemical Properties

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Escaline** hydrochloride, a synthetic psychedelic compound of the phenethylamine class, is structurally analogous to **mescaline**. Its chemical name is 2-(4-ethoxy-3,5-dimethoxyphenyl)ethan-1-amine hydrochloride, and it is recognized for its hallucinogenic properties mediated primarily through the serotonergic system.[1] As the 4-ethoxy analog of **mescaline**, **escaline** exhibits a greater agonist activity at the serotonin 5-HT<sub>2A</sub> receptor, being 5 to 8 times more potent than its naturally occurring counterpart.[2][3] First synthesized in 1954, its hydrochloride salt form is commonly utilized in research due to its enhanced stability and solubility.[1] This document provides a comprehensive overview of the physical, chemical, and pharmacological properties of **escaline** hydrochloride, along with detailed experimental protocols for its synthesis and analysis.

## Chemical and Physical Properties

**Escaline** hydrochloride typically presents as a crystalline solid.[1][2][3][4] Its fundamental chemical and physical characteristics are summarized in the tables below.

### Table 1: Chemical Identifiers and Molecular Properties

Property	Value	Reference
IUPAC Name	2-(4-ethoxy-3,5-dimethoxyphenyl)ethanamine; hydrochloride	[1][5]
Formal Name	4-ethoxy-3,5-dimethoxy-benzeneethanamine, monohydrochloride	[2][3]
Synonyms	4-ethoxy Mescaline, Escaline HCl	[1][2][5]
CAS Number	3166-82-3	[1][2][5]
Molecular Formula	C <sub>12</sub> H <sub>20</sub> ClNO <sub>3</sub> (or C <sub>12</sub> H <sub>19</sub> NO <sub>3</sub> • HCl)	[1][2][5]
Molecular Weight	261.74 g/mol	[2][3][5]
Purity	≥98% (typical for research grade)	[2][3]

**Table 2: Physical Properties**

Property	Value	Reference
Appearance	Crystalline Solid	[2][3][4]
Melting Point	165 °C	[4][6][7]
Storage Temperature	-20°C	[4][6][7]
Stability	≥ 5 years (when stored at -20°C)	[2]

**Table 3: Solubility Data**

Solvent	Solubility	Reference
Dimethylformamide (DMF)	0.5 mg/mL	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Dimethyl sulfoxide (DMSO)	3 mg/mL	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Ethanol	10 mg/mL	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Phosphate-Buffered Saline (PBS, pH 7.2)	3 mg/mL	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>

## Chemical Synthesis and Reactivity

The synthesis of **escaline** hydrochloride is typically achieved through a two-step process involving the ethylation of a precursor followed by salt formation.

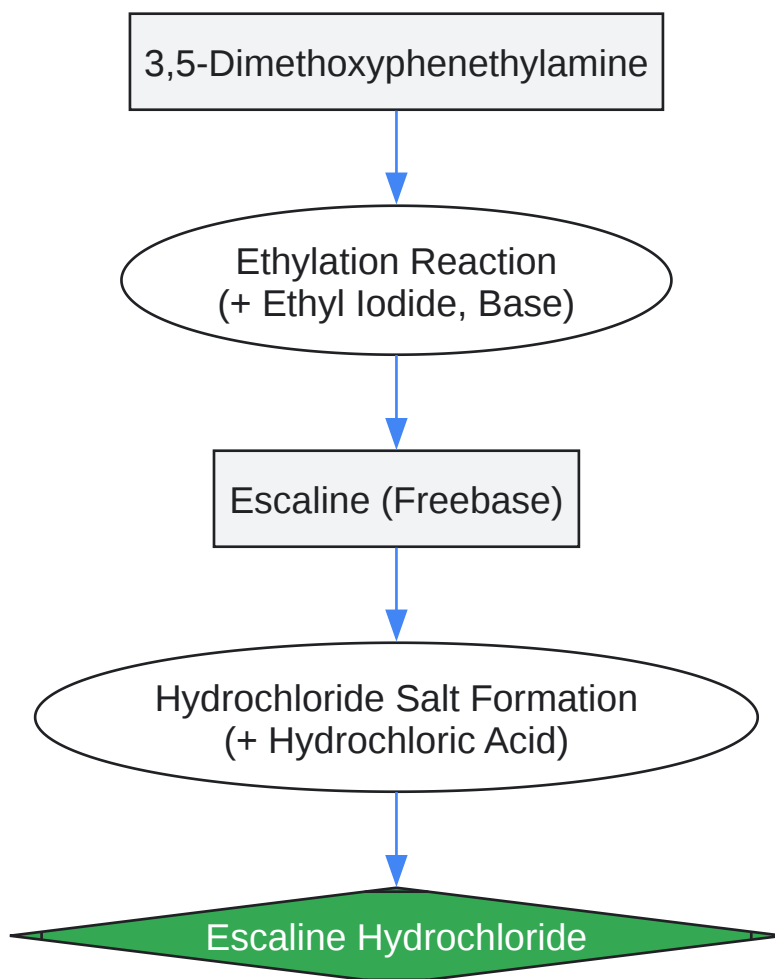


Figure 1: General Synthesis Workflow for Escaline Hydrochloride

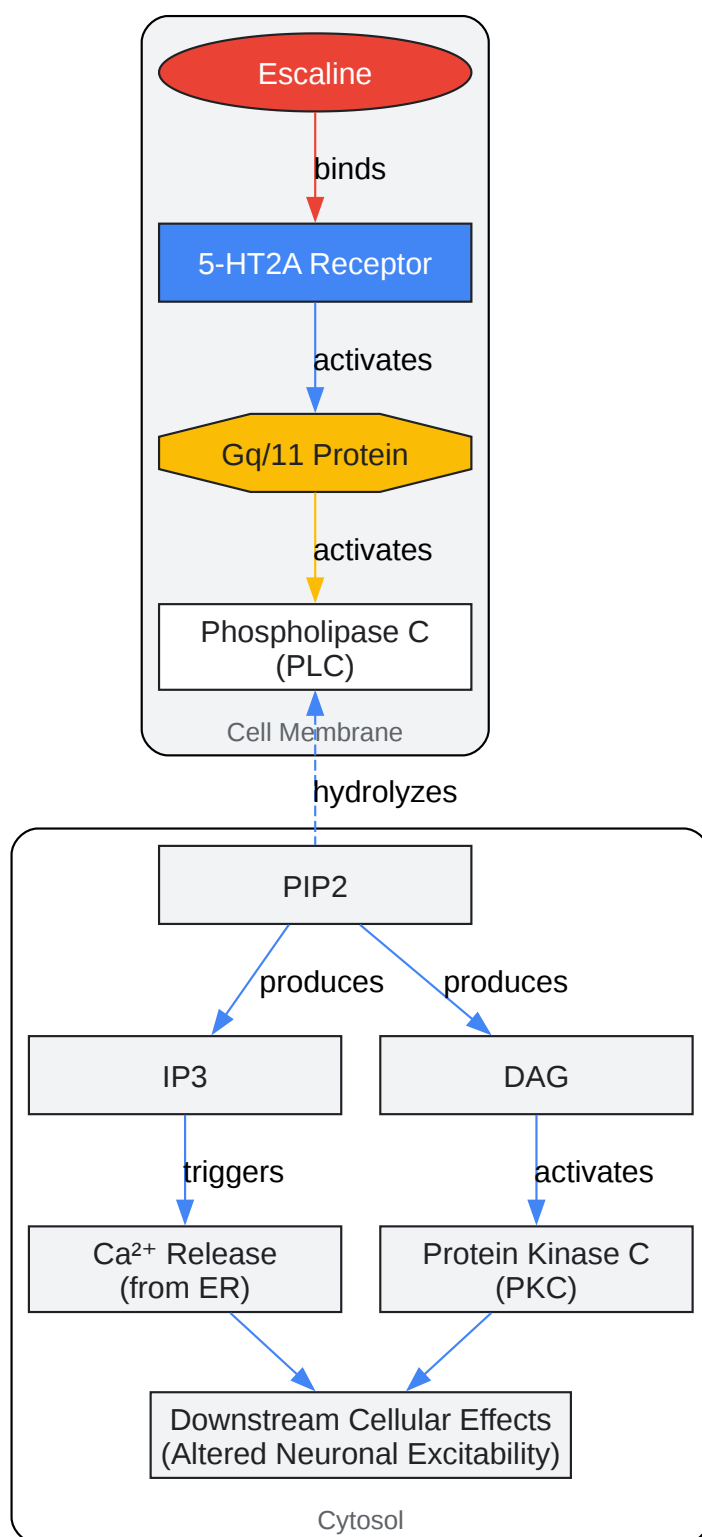


Figure 2: Postulated 5-HT2A Receptor Signaling Pathway

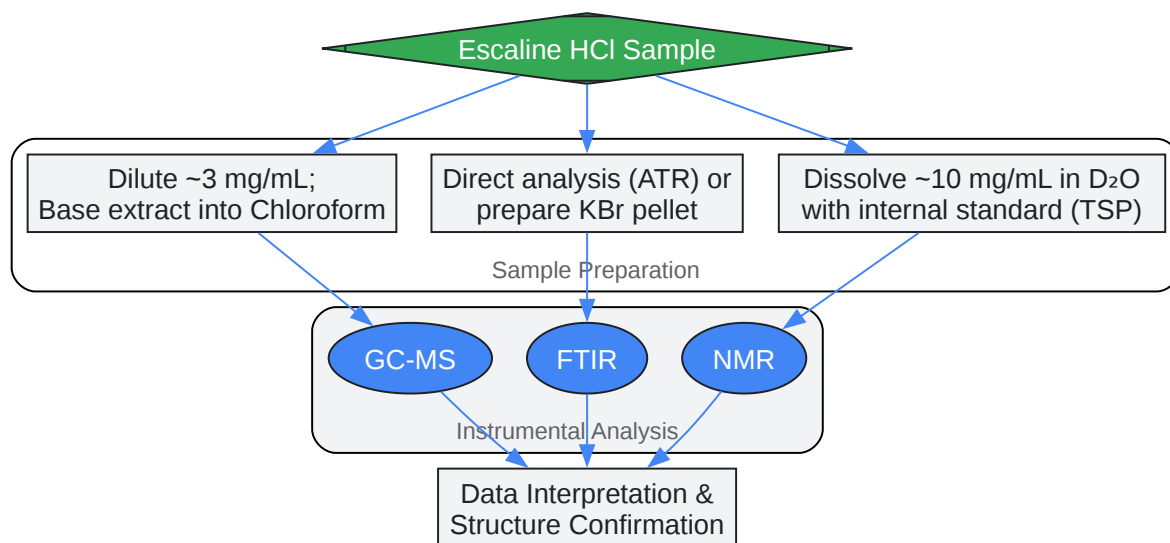


Figure 3: Analytical Workflow for Escaline Hydrochloride

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